

Application Notes and Protocols for ATTO 390

Protein Labeling

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Compound of Interest

Compound Name: ATTO 390

Cat. No.: B12058962

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This document provides detailed protocols for the covalent labeling of proteins with the fluorescent dye **ATTO 390**. **ATTO 390** is a versatile dye with a coumarin structure, characterized by high fluorescence quantum yield, a large Stokes shift, and good photostability. [1][2][3][4] These properties make it an excellent choice for various applications in life sciences, including fluorescence microscopy, single-molecule detection, and flow cytometry.

The following sections detail the chemical properties of **ATTO 390** and provide step-by-step protocols for labeling proteins using two common reactive derivatives: **ATTO 390** NHS ester for targeting primary amines and **ATTO 390** maleimide for targeting free sulfhydryl groups.

Properties of ATTO 390

ATTO 390 is a fluorescent label that can be efficiently excited in the range of 360 - 410 nm.[3] Its key spectral and physical properties are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{abs})	390 nm	[1][2][3][5]
Emission Maximum (λ_{fl})	476 nm / 479 nm	[1][2][6][7]
Molar Extinction Coefficient (ϵ_{max})	$2.4 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	[1][2][3][5][7]
Fluorescence Quantum Yield (η_{fl})	90%	[1][3][7]
Fluorescence Lifetime (τ_{fl})	5.0 ns	[1][3][7]
Molecular Weight (NHS ester)	440 g/mol	[1][2][5]
Molecular Weight (Maleimide)	465 g/mol	[1][5]

Protein Labeling with ATTO 390 NHS Ester

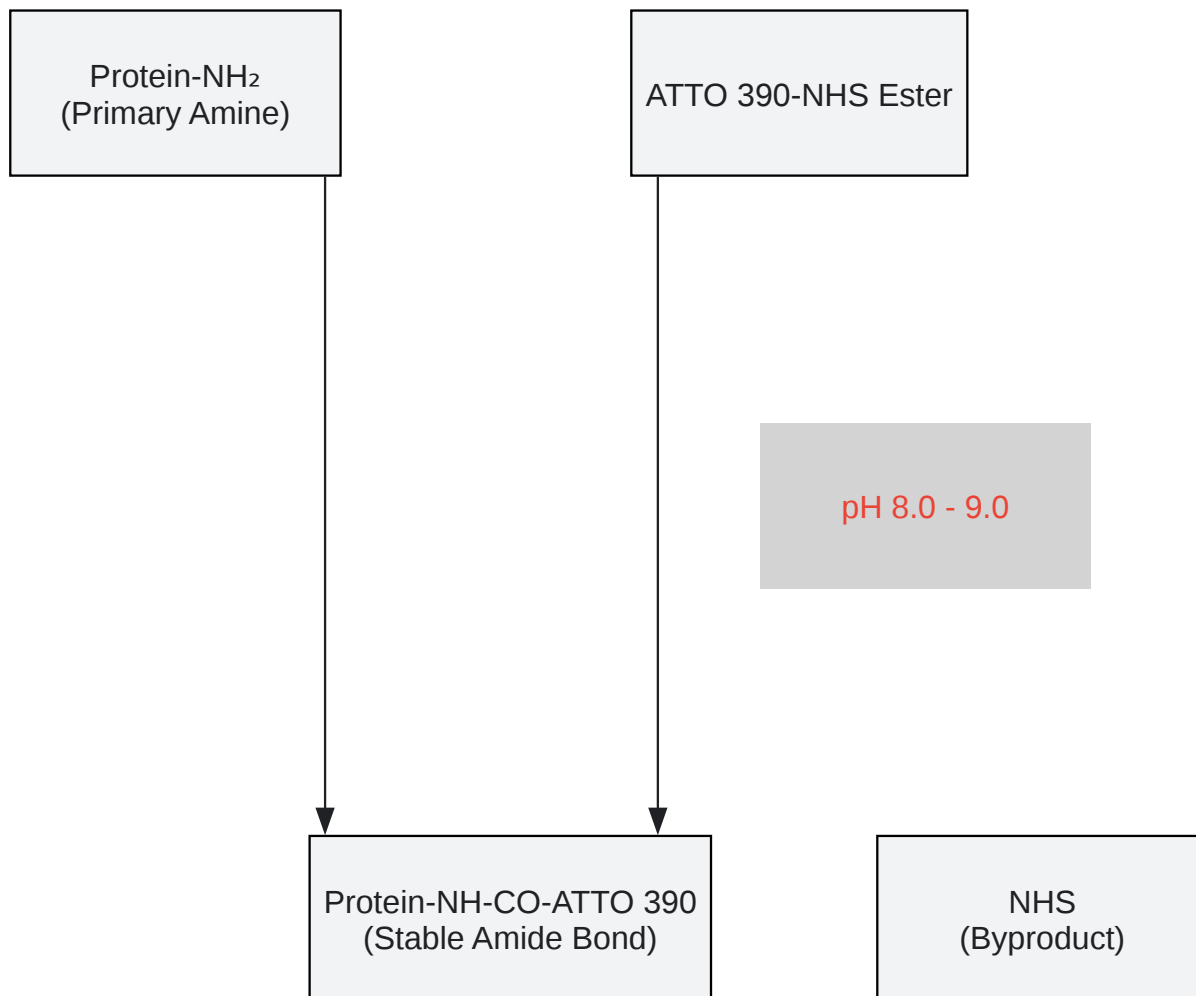
ATTO 390 NHS ester is designed to react with primary amino groups ($-\text{NH}_2$) on proteins, such as the side chain of lysine residues or the N-terminus, to form a stable amide bond.[1][5] The reaction is most efficient at an alkaline pH where the amino groups are deprotonated and thus more nucleophilic.[1][5]

a. Materials Required:

- Protein of interest
- **ATTO 390** NHS ester
- Amine-free, anhydrous DMSO or DMF
- Labeling Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3[2]
- Purification column (e.g., Sephadex G-25)[2][5]
- Phosphate-Buffered Saline (PBS), pH 7.4

b. Protocol:

- Protein Preparation:
 - Dissolve the protein in the labeling buffer at a concentration of 2 mg/mL.[2]
 - Ensure the protein solution is free of amine-containing substances like Tris or glycine.[2] If necessary, dialyze the protein against PBS and then adjust the pH to 8.3 with 1 M sodium bicarbonate.[2]
- **ATTO 390 NHS Ester Stock Solution Preparation:**
 - Immediately before use, dissolve the **ATTO 390 NHS ester** in anhydrous, amine-free DMSO or DMF to a concentration of 2 mg/mL.[1][2]
- Labeling Reaction:
 - While gently stirring, add the desired molar excess of the **ATTO 390 NHS ester stock** solution to the protein solution. A 2 to 15-fold molar excess is a general starting point, with the optimal ratio being protein-dependent.[2] For antibodies, a higher molar excess (e.g., 4:1 or greater) is often recommended.[2]
 - Incubate the reaction for 30 to 60 minutes at room temperature with continuous stirring.[2]
- Purification:
 - Separate the labeled protein from unreacted dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS.[2][5]
 - Collect the fractions containing the labeled protein, which will typically be the first colored band to elute.
- Storage:
 - Store the purified conjugate at 4°C for short-term storage or in aliquots at -20°C for long-term storage.[5] Protect from light.[5]



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Caption: Reaction of **ATTO 390** NHS ester with a primary amine on a protein.

Protein Labeling with **ATTO 390** Maleimide

ATTO 390 maleimide is used for the specific labeling of free sulfhydryl groups (-SH), such as those on cysteine residues.[1][7] The maleimide group reacts with the thiol group to form a stable thioether bond.[5][7] This reaction is most efficient at a neutral pH.

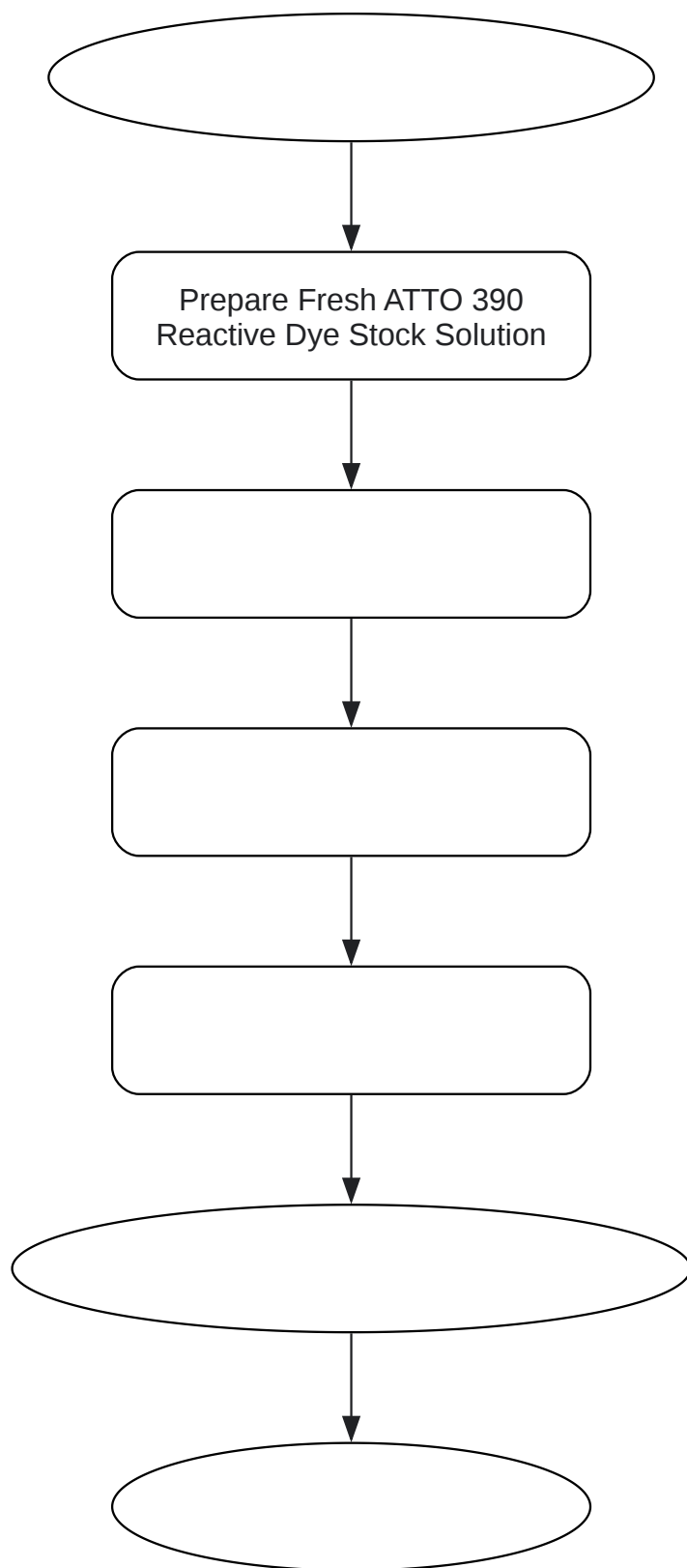
a. Materials Required:

- Protein of interest containing free thiols
- **ATTO 390** maleimide
- Anhydrous, amine-free DMSO or DMF
- Reaction Buffer: 10-100 mM phosphate, Tris, or HEPES buffer, pH 7.0-7.5[7]
- (Optional) Reducing agent such as DTT or TCEP
- Purification column (e.g., Sephadex G-25)[7]

b. Protocol:

- Protein Preparation:
 - Dissolve the protein at a concentration of 50-100 μ M in the reaction buffer.[7]
 - If the protein contains disulfide bonds that need to be labeled, they must first be reduced. Use a 10-fold molar excess of a reducing agent like TCEP or DTT. If DTT is used, it must be removed by dialysis or gel filtration before adding the maleimide dye.[7]
 - To prevent re-oxidation of thiols, it is advisable to perform the labeling in an oxygen-free environment.[7]
- **ATTO 390** Maleimide Stock Solution Preparation:
 - Immediately prior to use, prepare a 10-20 mM stock solution of **ATTO 390** maleimide in anhydrous, amine-free DMSO or DMF.[1][7] Protect the solution from light.[1]
- Labeling Reaction:
 - Add a 10-20 molar excess of the **ATTO 390** maleimide stock solution to the protein solution.[7]
 - Incubate the reaction for 2 hours at room temperature with gentle stirring.
- Purification:

- Remove unreacted dye and hydrolyzed maleimide using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with the desired buffer (e.g., PBS).[\[5\]](#)
- Collect the protein-containing fractions.
- Storage:
 - Store the labeled protein at 4°C or -20°C, protected from light.[\[5\]](#)



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Caption: General experimental workflow for protein labeling with **ATTO 390**.

Summary of Labeling Parameters

The following tables summarize the key quantitative parameters for the two labeling protocols.

Table 1: **ATTO 390** NHS Ester Labeling Parameters

Parameter	Recommended Value	Reference
Target Residue	Primary Amines (e.g., Lysine)	[1] [5]
Buffer pH	8.0 - 9.0	[2] [5]
Protein Concentration	≥ 2 mg/mL	[2]
Dye:Protein Molar Ratio	2 - 15	[2]
Reaction Time	30 - 60 minutes	[2]
Reaction Temperature	Room Temperature	[2]

Table 2: **ATTO 390** Maleimide Labeling Parameters

Parameter	Recommended Value	Reference
Target Residue	Thiols (e.g., Cysteine)	[1] [7]
Buffer pH	7.0 - 7.5	[5] [7]
Protein Concentration	50 - 100 μM	[7]
Dye:Protein Molar Ratio	10 - 20	[7]
Reaction Time	2 hours	N/A
Reaction Temperature	Room Temperature	[7]

Disclaimer: These protocols provide a general guideline. Optimization may be required for specific proteins and applications. It is recommended to perform a trial labeling with varying dye-to-protein ratios to determine the optimal conditions for your experiment.

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